

impact of pH on Carbomer 934 gel formation and stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B3432583

[Get Quote](#)

Pusat Dukungan Teknis: Gel Carbomer 934

Selamat datang di pusat dukungan teknis kami untuk **Carbomer 934**. Panduan ini dirancang untuk para peneliti, ilmuwan, dan profesional pengembangan obat, yang menyediakan panduan pemecahan masalah dan jawaban atas pertanyaan yang sering diajukan terkait dampak pH pada pembentukan dan stabilitas gel **Carbomer 934**.

Panduan Mengatasi Masalah

Tabel berikut menguraikan masalah umum yang mungkin dihadapi selama eksperimen dengan gel **Carbomer 934**, kemungkinan penyebab yang terkait dengan pH, dan solusi yang direkomendasikan.

Masalah	Kemungkinan Penyebab Terkait pH	Solusi yang Direkomendasikan
Viskositas gel rendah atau tidak ada pembentukan gel	pH dispersi terlalu rendah (asam). Gugus asam karboksilat dari Carbomer 934 tidak dinetralkan, mencegah molekul polimer mengembang dan membentuk jaringan gel. [1][2][3]	Tambahkan agen penetral (misalnya, trietanolamina (TEA) atau natrium hidroksida (NaOH)) secara bertahap sambil terus diaduk untuk meningkatkan pH ke rentang optimal 6-8.[1] Pantau pH secara cermat selama penambahan.
Gel keruh atau buram	Netralisasi yang tidak merata atau pH di luar rentang optimal. pH yang terlalu tinggi atau terlalu rendah dapat menyebabkan presipitasi polimer atau hidrasi yang tidak sempurna.	Pastikan pengadukan yang kuat dan merata selama netralisasi untuk distribusi agen penetral yang seragam. [1] Sesuaikan pH secara perlahan ke rentang target. Jika kekeruhan tetap ada, pertimbangkan untuk menyiapkan kembali dispersi, memastikan hidrasi polimer yang lengkap sebelum netralisasi.
Adanya gumpalan atau partikel yang tidak larut dalam gel	Hidrasi polimer yang tidak lengkap sebelum netralisasi. Jika pH dinaikkan sebelum semua partikel Carbomer 934 terhidrasi sepenuhnya, partikel yang tidak terhidrasi dapat menggumpal.[1][4]	Biarkan dispersi Carbomer 934 terhidrasi sepenuhnya (misalnya, 2-24 jam) sebelum menambahkan agen penetral apa pun.[1] Saring bubuk Carbomer 934 secara perlahan ke dalam pusaran air yang diaduk kuat untuk mencegah pembentukan gumpalan awal.[1]
Penurunan viskositas gel dari waktu ke waktu	pH gel berada di tepi rentang optimal atau terpapar kondisi	Optimalkan dan stabilkan pH formulasi akhir dalam rentang

(ketidakstabilan)	pH ekstrem. Pergeseran pH dari waktu ke waktu karena interaksi dengan komponen formulasi lain atau wadah penyimpanan. Paparan sinar UV juga dapat menurunkan polimer.[5]	6-8. Gunakan sistem penyangga yang sesuai jika perlu. Simpan gel dalam wadah kedap udara dan terlindung dari cahaya. Lakukan studi stabilitas pada pH yang berbeda untuk menentukan rentang optimal untuk formulasi spesifik Anda.
-------------------	--	--

Sifat alir yang tidak diinginkan (misalnya, terlalu kental atau terlalu encer)	pH tidak dioptimalkan untuk viskositas target. Viskositas gel Carbomer 934 sangat bergantung pada pH.[1][6]	Sesuaikan pH secara hati-hati untuk mencapai viskositas yang diinginkan. Lihat tabel data kuantitatif di bawah ini untuk hubungan antara pH dan viskositas.[7]
--	---	--

Pertanyaan yang Sering Diajukan (FAQ)

T: Berapa rentang pH optimal untuk pembentukan gel **Carbomer 934**?

J: Rentang pH optimal untuk pembentukan gel dengan **Carbomer 934** biasanya antara 6 dan 8.[1] Dalam rentang ini, gugus asam karboksilat dari polimer dinetralkan, yang menyebabkan tolakan elektrostatik antara rantai polimer yang bermuatan negatif. Tolakan ini menyebabkan rantai polimer mengembang dan tidak menggulung, sehingga secara signifikan meningkatkan viskositas dan membentuk gel.[1][2]

T: Agen penetral apa yang dapat saya gunakan untuk **Carbomer 934**, dan bagaimana cara memilihnya?

J: Agen penetral yang umum digunakan termasuk basa anorganik seperti natrium hidroksida (NaOH) dan kalium hidroksida (KOH), serta amina organik seperti trietanolamina (TEA).[1][8] Pilihan agen penetral dapat bergantung pada persyaratan spesifik formulasi Anda, seperti kompatibilitas dengan bahan lain dan profil ionik yang diinginkan. NaOH dan KOH adalah basa kuat dan harus digunakan dalam bentuk encer untuk kontrol pH yang lebih baik. TEA adalah basa yang lebih lemah dan sering digunakan dalam formulasi topikal.[9]

T: Bagaimana cara menyiapkan dispersi **Carbomer 934** dengan benar untuk mencegah gumpalan?

J: Untuk mencegah pembentukan gumpalan, bubuk **Carbomer 934** harus ditambahkan secara perlahan dan hati-hati ke dalam pusaran air yang diaduk dengan kuat.^[1] Metode ini memastikan bahwa partikel terbasahi secara individual sebelum sempat menggumpal. Setelah semua bubuk ditambahkan, lanjutkan pengadukan hingga dispersi yang seragam terbentuk. Biarkan dispersi terhidrasi sepenuhnya untuk jangka waktu yang cukup (misalnya, 2-24 jam) sebelum netralisasi.^[1]

T: Apakah pH memengaruhi stabilitas gel **Carbomer 934** dalam jangka panjang?

J: Ya, pH adalah faktor penting dalam stabilitas jangka panjang gel **Carbomer 934**. Menjaga pH dalam rentang optimal 6-8 sangat penting.^[10] Penyimpangan dari rentang ini dapat menyebabkan penurunan viskositas dari waktu ke waktu. Selain itu, paparan sinar UV dapat mendegradasi polimer, yang juga menyebabkan hilangnya viskositas.^[5] Oleh karena itu, disarankan untuk menyimpan gel dalam wadah kedap udara dan terlindung dari cahaya.

T: Dapatkah saya menyesuaikan pH gel setelah terbentuk?

J: Ya, pH gel dapat disesuaikan setelah pembentukan awal. Namun, penyesuaian harus dilakukan secara bertahap dan dengan pengadukan yang lembut untuk memastikan keseragaman dan menghindari geseran berlebihan pada gel, yang dapat merusak jaringan polimer secara permanen dan mengurangi viskositas.^[5]

Data Kuantitatif

Tabel 2: Viskositas Dispersi Air **Carbomer 934** yang Dinetralkan

Tabel ini merangkum hubungan antara konsentrasi **Carbomer 934**, pH, dan viskositas yang dihasilkan. Data ini memberikan titik referensi bagi para peneliti untuk memprediksi dan mengoptimalkan reologi formulasi mereka.

Konsentrasi (% b/b)	pH	Viskositas (cP)
0.2	7.3 - 7.8	2,050 - 5,450
0.5	7.3 - 7.8	30,500 - 39,400

Data bersumber dari spesifikasi produk khas untuk **Carbomer 934 NF**.[\[11\]](#)

Studi menunjukkan bahwa perilaku reologis gel Carbopol tidak berubah secara nyata dalam rentang pH 5.0-8.0.[\[10\]](#)[\[12\]](#) Peningkatan pH dalam berbagai konsentrasi gel karbopol menunjukkan peningkatan viskositas, dengan viskositas tertinggi saat dinetralkan hingga pH 6.[\[7\]](#)

Protokol Eksperimental

Berikut ini adalah metodologi terperinci untuk menyiapkan dan mengevaluasi dampak pH pada gel **Carbomer 934**.

1. Persiapan Dispersi **Carbomer 934**

- Timbang jumlah bubuk **Carbomer 934** yang diinginkan (misalnya, untuk membuat gel 1% b/b).
- Ukur volume air murni yang sesuai dalam gelas kimia yang dilengkapi dengan batang pengaduk magnet atau pengaduk atas.
- Nyalakan pengaduk untuk membuat pusaran yang kuat.
- Saring bubuk **Carbomer 934** secara perlahan dan bertahap ke dalam pusaran untuk memastikan pembasahan partikel yang tepat dan meminimalkan penggumpalan.[\[1\]](#)
- Lanjutkan pengadukan hingga semua bubuk terdispersi.
- Tutup gelas kimia dan biarkan dispersi terhidrasi selama minimal 2 jam, atau idealnya semalaman, untuk memastikan hidrasi polimer yang lengkap.[\[1\]](#)

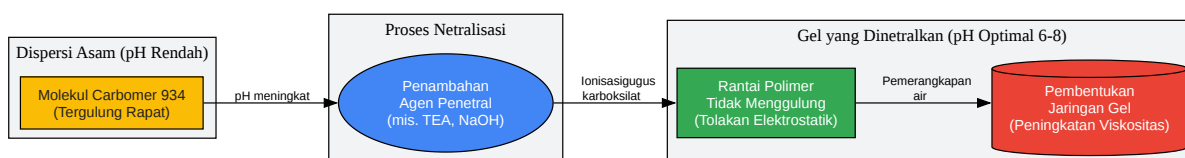
2. Netralisasi dan Pembentukan Gel

- Tempatkan dispersi terhidrasi pada pengaduk magnetik dengan pengadukan sedang.
- Siapkan larutan encer dari agen penetral yang dipilih (misalnya, larutan NaOH 10% atau larutan TEA 10%).
- Pantau pH dispersi secara terus-menerus menggunakan pH meter yang telah dikalibrasi.
- Tambahkan larutan agen penetral setetes demi setetes ke dalam dispersi sambil diaduk.[1]
- Amati peningkatan viskositas saat pH mendekati 6.[1]
- Lanjutkan penambahan agen penetral secara hati-hati hingga pH yang diinginkan (misalnya, 6.0, 6.5, 7.0, 7.5, 8.0) tercapai.
- Setelah pH yang diinginkan tercapai, hentikan penambahan agen penetral dan lanjutkan pengadukan selama 15-30 menit untuk memastikan keseragaman.

3. Pengukuran Viskositas

- Ukur viskositas gel yang telah disiapkan menggunakan viskometer rotasi (misalnya, tipe Brookfield) pada suhu yang terkontrol (misalnya, 25°C).[1]
- Pilih spindel dan kecepatan rotasi yang sesuai berdasarkan perkiraan viskositas gel.
- Biarkan pembacaan viskositas stabil sebelum mencatat nilainya.
- Lakukan pengukuran untuk setiap gel yang disiapkan pada pH yang berbeda.

Visualisasi



[Click to download full resolution via product page](#)

Caption: Mekanisme pembentukan gel **Carbomer 934** yang bergantung pada pH.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. iajps.com [iajps.com]
- 3. benchchem.com [benchchem.com]
- 4. How to Mix Carbopol – Carbomer Polymer Gel Formulation [silverson.com]
- 5. ulprospector.com [ulprospector.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. phexcom.com [phexcom.com]
- 9. Effects of Carbopol® 934 proportion on nanoemulsion gel for topical and transdermal drug delivery: a skin permeation study - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Rheological characterization of topical carbomer gels neutralized to different pH - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pharmaexcipients.com [pharmaexcipients.com]
- 12. [PDF] Rheological Characterization of Topical Carbomer Gels Neutralized to Different pH | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [impact of pH on Carbomer 934 gel formation and stability]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3432583#impact-of-ph-on-carbomer-934-gel-formation-and-stability\]](https://www.benchchem.com/product/b3432583#impact-of-ph-on-carbomer-934-gel-formation-and-stability)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com